

An In-depth Technical Guide to the GHS Classification of 2,4-Dimethylbenzenethiol

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Compound of Interest

Compound Name: 2,4-Dimethylbenzenethiol

CAS No.: 13616-82-5

Cat. No.: B047642

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Abstract

This technical guide provides a comprehensive analysis of the Globally Harmonized System (GHS) classification for **2,4-Dimethylbenzenethiol** (CAS No: 13616-82-5). Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document delineates the specific hazards associated with this compound, the scientific rationale underpinning its classification, and detailed protocols for safe handling. By integrating data from authoritative regulatory sources and safety data sheets, this guide serves as an essential resource for ensuring laboratory safety and regulatory compliance.

Introduction to 2,4-Dimethylbenzenethiol and the GHS Framework

2,4-Dimethylbenzenethiol, also known as 2,4-dimethylthiophenol or 4-mercapto-m-xylene, is an aromatic thiol compound with the molecular formula $C_8H_{10}S$.^{[1][2]} It presents as a colorless to pale yellow liquid characterized by a strong, unpleasant odor typical of thiols.^{[2][3][4]} This chemical serves as a critical intermediate in the synthesis of more complex molecules and is used as a peptizer in the rubber industry to enhance the processability of natural and styrene-butadiene rubbers.^{[4][5]}

Given its reactivity and hazardous properties, a thorough understanding of its GHS classification is paramount for safe handling. The GHS provides a standardized and logical

framework for classifying chemicals according to their physical, health, and environmental hazards. This system ensures consistent communication through harmonized labels, pictograms, and Safety Data Sheets (SDS), which is critical in research and industrial settings where personnel may handle a wide array of potentially hazardous substances.

This guide moves beyond a simple recitation of classifications to explore the causal links between the physicochemical and toxicological properties of **2,4-Dimethylbenzenethiol** and its formal GHS hazard designations.

GHS Classification Summary for 2,4-Dimethylbenzenethiol

The GHS classification for **2,4-Dimethylbenzenethiol** is derived from aggregated data submitted to regulatory bodies like the European Chemicals Agency (ECHA) and is reflected in the safety data sheets provided by major chemical suppliers.^{[6][7]} The consensus classification identifies it as a substance with multiple hazards requiring careful management.

The primary hazard classifications are summarized below.

Hazard Class & Category	GHS Pictogram	Signal Word	Hazard Statement Code	Hazard Statement
Flammable Liquids, Category 3		Warning	H226	Flammable liquid and vapor.[6]
Acute Toxicity (Oral), Category 4		Warning	H302	Harmful if swallowed.[6]
Skin Corrosion/Irritation, Category 2		Warning	H315	Causes skin irritation.[6]
Serious Eye Damage/Eye Irritation, Category 2A		Warning	H319	Causes serious eye irritation.[6]
Specific Target Organ Toxicity — Single Exposure (Respiratory Irritation), Category 3		Warning	H335	May cause respiratory irritation.[6]

Note: Some suppliers may also include H312 (Harmful in contact with skin) and H332 (Harmful if inhaled) in their classification.[2][8]

Scientific Rationale: The Causality Behind the Classification

Understanding why a chemical is assigned a particular hazard class is fundamental to developing a robust safety culture and effective risk mitigation strategies. The classification of **2,4-Dimethylbenzenethiol** is directly linked to its inherent chemical properties and toxicological profile.

Physical Hazard: Flammability

The classification of Flammable Liquid, Category 3 (H226) is determined by the substance's flash point. **2,4-Dimethylbenzenethiol** has a reported flash point of approximately 58°C (136°F).[8] According to GHS criteria, a liquid with a flash point greater than 23°C and less than or equal to 60°C falls into Category 3. This means that at temperatures achievable in a standard laboratory or during mild heating, the compound can release sufficient vapor to form an ignitable mixture with air. This necessitates strict control of ignition sources and measures to prevent static electricity discharge during handling.[7]

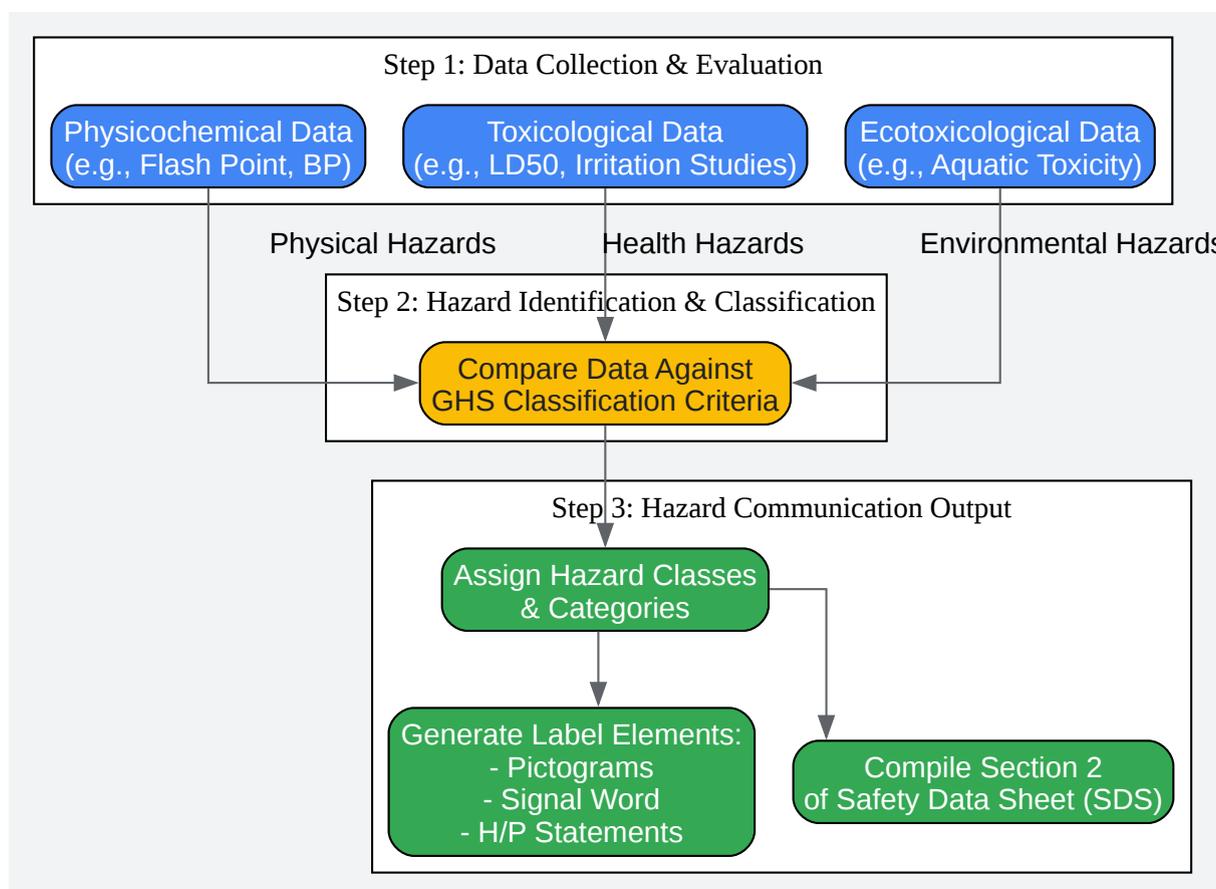
Health Hazards: Toxicity and Irritation

The health hazards are primarily attributed to the reactivity of the thiol (-SH) functional group and the overall properties of the aromatic molecule.

- **Acute Toxicity (H302):** The classification as Acute Toxicity (Oral), Category 4 indicates that the substance can cause adverse health effects if ingested. While specific LD₅₀ data is not readily available in all public sources, this classification is based on toxicological studies submitted to regulatory bodies.[6] Prolonged or repeated exposure to aromatic thiols may pose risks of more severe effects, including potential liver damage or central nervous system depression.[3]
- **Skin and Eye Irritation (H315 & H319):** The classifications of Skin Irritation, Category 2 and Serious Eye Irritation, Category 2A are consistent findings across multiple safety data sheets.[7] Thiols can be irritating to dermal and ocular tissues upon direct contact. This necessitates the use of appropriate chemical-resistant gloves and safety goggles to prevent painful inflammation and potential tissue damage.
- **Respiratory Irritation (H335):** The classification of Specific Target Organ Toxicity (Single Exposure), Category 3 is based on evidence that inhalation of the vapor or aerosol can cause irritation to the respiratory tract.[6] This is a critical consideration, as the compound's strong stench may not be a sufficient deterrent to prevent overexposure in poorly ventilated areas. The use of a certified chemical fume hood is therefore mandatory.

Visualization of the GHS Classification Workflow

The following diagram illustrates the logical process of chemical hazard classification under the GHS framework. This self-validating system relies on the input of standardized experimental and empirical data to determine the appropriate hazard communication elements.



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Caption: GHS Hazard Classification Decision Logic.

Experimental Protocol: Safe Handling of 2,4-Dimethylbenzenethiol

Adherence to a stringent, multi-layered safety protocol is essential for mitigating the risks identified in the GHS classification. This protocol is designed as a self-validating system, where each step directly addresses a specific hazard.

Objective: To safely transfer a 10 mL aliquot of **2,4-Dimethylbenzenethiol** from a stock bottle to a reaction vessel.

5.1. Engineering Controls & Preparation

- **Verification:** Confirm that the chemical fume hood has a valid certification and is functioning correctly (check airflow monitor). This is the primary defense against respiratory irritation (H335) and flammable vapor accumulation (H226).
- **Work Area:** Ensure the work area inside the fume hood is clean, free of clutter, and at least 15 cm (6 inches) from the sash. Remove all potential ignition sources (e.g., hot plates, stirrers with potential for sparking).
- **Spill Kit:** Verify that a spill kit containing absorbent material suitable for flammable organic liquids is immediately accessible.

5.2. Personal Protective Equipment (PPE)

- **Body Protection:** Don a flame-retardant laboratory coat over personal clothing.
- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile gloves of sufficient thickness). Check the manufacturer's compatibility chart for breakthrough time if available. Double-gloving is recommended for extended operations.
- **Eye and Face Protection:** Wear chemical splash goggles that meet ANSI Z87.1 standards. If there is a significant risk of splashing, a full-face shield should be worn over the goggles.

5.3. Aliquoting Procedure

- **Grounding:** If transferring from a larger metal container, ensure both the source and receiving containers are grounded and bonded to prevent static discharge, a potential ignition source for flammable vapors (H226).

- Transfer: Uncap the stock bottle of **2,4-Dimethylbenzenethiol**. Use a clean glass pipette or syringe to carefully withdraw the required volume.
- Dispensing: Slowly dispense the liquid into the reaction vessel, keeping the pipette tip close to the inner wall of the vessel to minimize splashing.
- Sealing: Immediately recap the stock bottle and the reaction vessel to minimize vapor release.

5.4. Emergency Response

- Skin Contact (H315): Immediately remove contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact (H319): Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation (H335): Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion (H302): Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Precautionary Statements (P-Statements)

The P-statements provide standardized instructions for minimizing or preventing adverse effects resulting from exposure.

Category	Code	Statement
Prevention	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
	P233	Keep container tightly closed.
	P240	Ground/bond container and receiving equipment.
	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[7]
	P264	Wash skin thoroughly after handling.
	P280	Wear protective gloves/protective clothing/eye protection/face protection.[7]
Response	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[8]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[8]
	P370+P378	In case of fire: Use CO ₂ , dry chemical, or foam to extinguish.[6]

Storage	P403+P235	Store in a well-ventilated place. Keep cool.[8]
P405	Store locked up.[6]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[8]

Conclusion

The GHS classification of **2,4-Dimethylbenzenethiol** as a flammable liquid that causes significant skin, eye, and respiratory irritation, and is harmful if swallowed, provides a clear and actionable framework for risk management. For the intended audience of scientists and researchers, this classification is not merely a set of labels but a directive for implementing robust engineering controls, selecting appropriate personal protective equipment, and adhering to meticulous handling protocols. By understanding the scientific basis for each hazard designation, professionals can foster a proactive safety culture that protects personnel and ensures the integrity of their research.

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